

# stability of pentane-3-thiol in solution

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## Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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## Chemical Profile: Pentane-3-thiol

Property	Value	Source
CAS Number	616-31-9	[1] [2] [3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	[1] [2] [3]
Molecular Weight	104.21 g/mol	[1] [2]
Boiling Point	113.9 °C	[2]
Flash Point	15 °C	[3]
Density	0.837 g/cm <sup>3</sup>	[2]
logP (Partition Coeff.)	2.66	[2]
Odor Description	Sulfurous, gassy, durian fruity, roasted, savory	[2]

## Stability & Handling Overview

While detailed stability studies in various solvents are lacking, the general chemical properties and known behaviors of thiols provide crucial handling insights.

- **General Thiol Reactivity:** Thiols are known to undergo oxidation to form disulfides, especially upon exposure to air [4]. This is a primary degradation pathway that would affect stability in solution over time.
- **Acidity:** Thiols are more acidic (pKa ~10-11) than similar alcohols. This means in basic conditions, they will be deprotonated to form thiolates, which are highly nucleophilic and can react further [4].
- **Hazard Profile:** The available safety information classifies **pentane-3-thiol** as a **highly flammable liquid and vapour**, harmful if swallowed, and toxic if inhaled [2]. Its low flash point of **15°C** confirms it is a significant fire hazard.

## Suggested Handling & Stabilization Strategies

Based on general thiol chemistry [4], the following practices are recommended to enhance stability in experimental settings:

- **Use an Inert Atmosphere:** Store and handle solutions under an inert atmosphere like **argon or nitrogen** to minimize oxidative degradation [5].
- **Add Antioxidants:** Consider adding small amounts of stabilizing agents like BHT (butylated hydroxytoluene) or triphenylphosphine to solutions to prevent oxidation.
- **Control pH:** Keep solutions at a neutral or slightly acidic pH to prevent the formation of the more reactive thiolate anion.
- **Cold Storage:** Store solutions sealed tightly in a cool, dry place, and consider refrigeration for longer-term stability [1].

## FAQs on Pentane-3-thiol

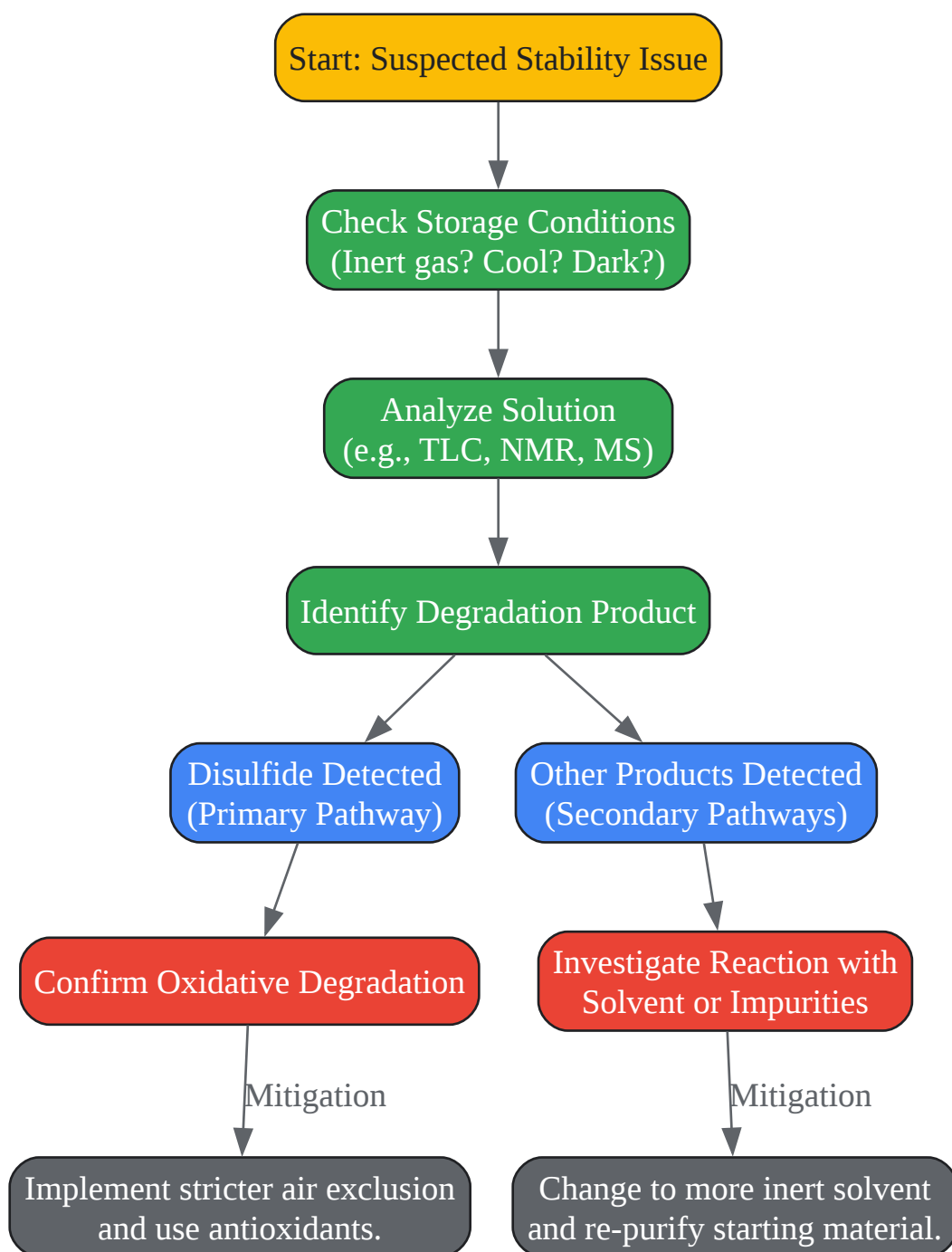
**Q1: What is the primary stability concern when working with pentane-3-thiol?** The main concern is its susceptibility to **oxidation by air**, leading to the formation of disulfide bridges. This process can be accelerated by heat, light, and metal ions [4].

**Q2: How should I dispose of waste containing pentane-3-thiol?** While specific disposal data is not available, general protocols for flammable and toxic organic thiols should be followed. Contact your institution's environmental health and safety department for approved disposal methods.

**Q3: My pentane-3-thiol solution has developed an off-odor. What does this indicate?** As **pentane-3-thiol** already has a strong, sulfurous odor, a change in odor could indicate partial decomposition or the formation of new compounds like disulfides. The solution should be considered potentially degraded.

## Troubleshooting Workflow

For a logical approach to diagnosing stability issues, you can follow this general workflow. Note that this is a generalized diagram based on thiol chemistry principles, as specific protocols for **pentane-3-thiol** were not located.



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## A Path Forward for Your Research

The searched information is insufficient for a complete technical guide. To build a more comprehensive knowledge base, I suggest you:

- **Consult Specialized Databases:** Search scientific databases like SciFinder or Reaxys for "pentane-3-thiol stability" or "hydrolysis" and "oxidation kinetics".
- **Review Broader Literature:** Look for studies on aliphatic thiols with similar structures, as their stability data can often be extrapolated.
- **Perform Experimental Studies:** If no data exists, consider conducting your own accelerated stability studies under various conditions of pH, temperature, and light exposure.

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## References

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To cite this document: Smolecule. [stability of pentane-3-thiol in solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3343122#stability-of-pentane-3-thiol-in-solution>]

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